

Application Notes and Protocols for Stability Testing of Amoxicillin-Clavulanate Formulations

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Compound of Interest

Compound Name: Amoxicillin clavulanate

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Introduction

Amoxicillin, a β -lactam antibiotic, is frequently combined with clavulanic acid, a β -lactamase inhibitor, to enhance its antibacterial efficacy. The combination is effective against a broad spectrum of bacteria, including those that have developed resistance to amoxicillin alone. However, both amoxicillin and clavulanic acid are susceptible to degradation, which can compromise the safety and efficacy of the pharmaceutical product. The stability of these compounds is influenced by a variety of environmental factors such as temperature, humidity, light, and pH.[1][2]

Clavulanic acid, in particular, is known to be highly sensitive to moisture and heat, often being the limiting factor in the shelf-life of co-amoxiclav formulations.[3][4] Degradation primarily occurs through the hydrolysis of the β -lactam ring, rendering the antibiotic inactive.[4] Therefore, rigorous stability testing of amoxicillin-clavulanate formulations is crucial to ensure their quality, potency, and safety throughout their shelf-life.

These application notes provide a comprehensive overview and detailed protocols for the stability testing of amoxicillin-clavulanate in various pharmaceutical dosage forms, including

oral suspensions, tablets, and parenteral solutions.

Factors Influencing Stability

Several factors can significantly impact the stability of amoxicillin and clavulanate in pharmaceutical formulations:

- **Temperature:** Elevated temperatures accelerate the degradation of both amoxicillin and clavulanic acid.[1][3][5] Reconstituted oral suspensions are particularly sensitive and typically require refrigeration (2-8°C) to maintain stability over the treatment period.[1][6]
- **pH:** The stability of both compounds is pH-dependent. Amoxicillin is generally more stable under acidic conditions, while clavulanic acid's stability is also influenced by pH.[6][7]
- **Moisture:** Both amoxicillin and clavulanic acid are susceptible to hydrolysis.[4] For solid dosage forms like tablets and powders for reconstitution, protection from humidity is critical.[4][8]
- **Light:** Exposure to light can also contribute to the degradation of these compounds.[9]
- **Excipients:** The inactive ingredients in a formulation can interact with the active pharmaceutical ingredients (APIs) and affect their stability.[6]
- **Reconstitution Vehicle:** For oral suspensions, the type of water used for reconstitution (distilled, tap, or mineral water) has been studied, with findings suggesting no significant detrimental effect on stability when stored under recommended conditions.[6]

Experimental Protocols

A validated stability-indicating analytical method is essential for accurately quantifying amoxicillin and clavulanic acid in the presence of their degradation products. High-Performance Liquid Chromatography (HPLC) is the most widely accepted technique for this purpose.[5][10][11]

Protocol 1: Stability-Indicating HPLC Method for Amoxicillin and Clavulanic Acid

This protocol outlines a general HPLC method that can be adapted and validated for different formulations.

1. Materials and Reagents:

- Amoxicillin trihydrate reference standard
- Potassium clavulanate reference standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Sodium acetate or other suitable buffer components
- Glacial acetic acid or phosphoric acid for pH adjustment
- Purified water (HPLC grade)
- Pharmaceutical formulation to be tested

2. Chromatographic Conditions: A variety of HPLC conditions have been reported. The following is a representative example:

Parameter	Condition
Column	C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm)
Mobile Phase	A mixture of aqueous buffer (e.g., sodium acetate buffer, pH 4.4) and an organic modifier (e.g., methanol or acetonitrile). A common ratio is 65:20:15 (water:buffer:methanol).[6]
Flow Rate	1.0 - 2.0 mL/min[6][11]
Detection Wavelength	220 nm[11][12]
Injection Volume	10 - 100 µL[6][11]
Column Temperature	Ambient or controlled at 25°C[11]

3. Standard Solution Preparation:

- Accurately weigh and dissolve appropriate amounts of amoxicillin and potassium clavulanate reference standards in a suitable diluent (e.g., mobile phase or water) to prepare a stock solution of known concentration.
- Prepare a series of working standard solutions by diluting the stock solution to cover the expected concentration range of the samples.

4. Sample Preparation:

- Oral Suspension (Reconstituted): Reconstitute the powder for oral suspension according to the manufacturer's instructions.[6] Accurately transfer a known volume of the suspension to a volumetric flask, dilute with a suitable solvent, and mix thoroughly. Filter the solution through a 0.45 µm syringe filter before injection.[6]
- Tablets: Weigh and finely powder a specific number of tablets. Accurately weigh a portion of the powder equivalent to the average tablet weight and transfer it to a volumetric flask. Add a suitable diluent, sonicate to dissolve, and dilute to volume. Filter the solution before injection.

- Parenteral Formulations: Reconstitute the lyophilized powder with the specified diluent. Further dilute an accurate volume of the reconstituted solution with a suitable diluent to the desired concentration and filter before injection.

5. Analysis:

- Inject the standard and sample solutions into the HPLC system.
- Identify the peaks of amoxicillin and clavulanic acid based on their retention times compared to the standards.
- Quantify the amount of each drug in the samples by comparing the peak areas with the calibration curve generated from the standard solutions.

6. Forced Degradation Studies (Method Validation): To ensure the method is stability-indicating, forced degradation studies should be performed on the drug substances and the drug product. This involves subjecting the samples to stress conditions to generate degradation products.

- Acid Hydrolysis: Treat the sample with an acid (e.g., 0.1 M HCl) at an elevated temperature. [\[13\]](#)
- Base Hydrolysis: Treat the sample with a base (e.g., 0.1 M NaOH) at an elevated temperature. [\[13\]](#)
- Oxidative Degradation: Treat the sample with an oxidizing agent (e.g., 3% H₂O₂) at an elevated temperature. [\[13\]](#)
- Thermal Degradation: Expose the solid or liquid sample to dry heat.
- Photodegradation: Expose the sample to UV light.

The chromatograms from the stressed samples should demonstrate that the peaks for the degradation products are well-resolved from the peaks of amoxicillin and clavulanic acid.

Protocol 2: Stability Study of Reconstituted Oral Suspension

This protocol describes a typical stability study for a reconstituted amoxicillin-clavulanate oral suspension.

1. Study Design:

- Reconstitute several bottles of the oral suspension as per the manufacturer's instructions.
- Divide the bottles into different storage condition groups. A common comparison is refrigerated (2-8°C) versus room temperature (e.g., 25°C).[\[1\]](#)[\[6\]](#)
- Define the time points for analysis (e.g., 0, 1, 2, 3, 5, and 7 days).[\[1\]](#)

2. Sample Storage and Analysis:

- Store the reconstituted suspensions at the designated temperatures.
- At each time point, withdraw a sample from each bottle.
- Prepare the samples for HPLC analysis as described in Protocol 1.
- Analyze the samples to determine the concentration of amoxicillin and clavulanic acid remaining.
- Record physical observations such as color change, odor, and pH.[\[14\]](#)

3. Data Evaluation:

- Calculate the percentage of the initial concentration of amoxicillin and clavulanic acid remaining at each time point for each storage condition.
- A common acceptance criterion for stability is the retention of at least 90% of the initial drug concentration.[\[5\]](#)[\[6\]](#)

Data Presentation

The following tables summarize representative stability data for different amoxicillin-clavulanate formulations under various storage conditions.

Table 1: Stability of Reconstituted Amoxicillin-Clavulanate Oral Suspension

Time (Days)	Storage Condition	Amoxicillin Remaining (%)	Clavulanic Acid Remaining (%)	Reference
7	2-8°C	≥ 90%	≥ 90%	[5][6]
7	20°C	≥ 90%	< 60%	[5]
5	27-29°C	> 90%	> 90%	[1][15]
7	27-29°C	< 80%	< 70%	[1]

Table 2: Stability of Amoxicillin-Clavulanate in Parenteral Solutions

Concentration (Amoxicillin)	Storage Temperature	Shelf-life (t ₉₀) of Amoxicillin	Shelf-life (t ₉₀) of Clavulanic Acid	Reference
14.2 mg/mL	4°C	80.3 hours	9.6 hours	[16]
14.2 mg/mL	25°C	24.8 hours	7.5 hours	[16]
1 mg/mL (pH 6.52)	2.9°C	> 263.8 hours	> 263.8 hours	[16]
15 mg/mL (pH 8.40)	2.9°C	1.6 hours	1.6 hours	[16]

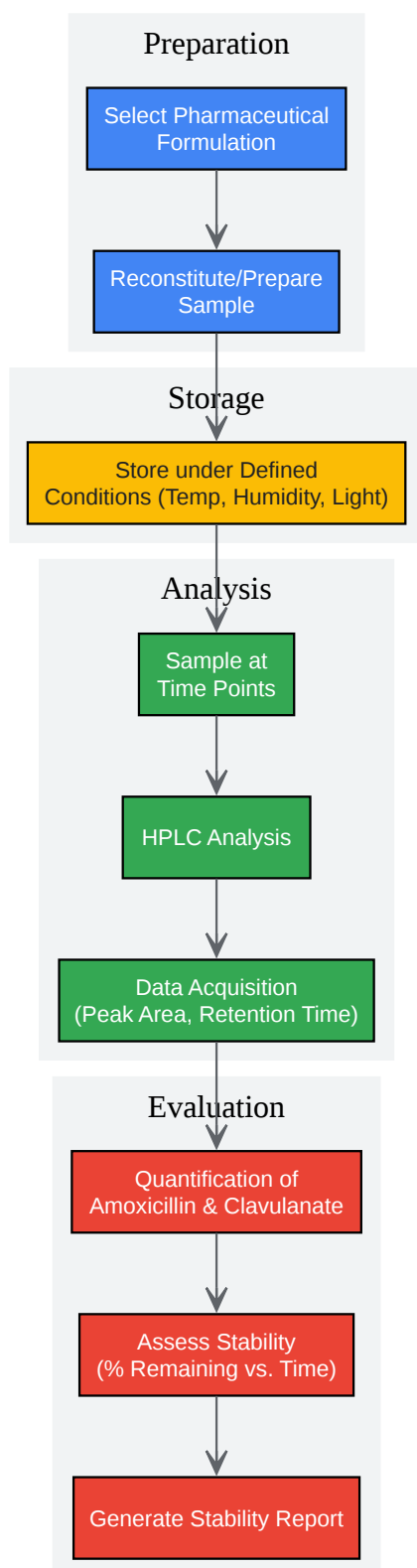
Table 3: Stability of Amoxicillin and Clavulanic Acid in Separate Parenteral Solutions

Drug	Storage Temperature	Shelf-life (t ₉₀)	Reference
Amoxicillin	4°C	80.3 hours	[17]
Amoxicillin	25°C	24.8 hours	[17]
Clavulanic Acid	4°C	152 hours	[17]
Clavulanic Acid	25°C	26 hours	[17]

Visualizations

Experimental Workflow for Stability Testing

The following diagram illustrates the general workflow for conducting a stability study of an amoxicillin-clavulanate formulation.

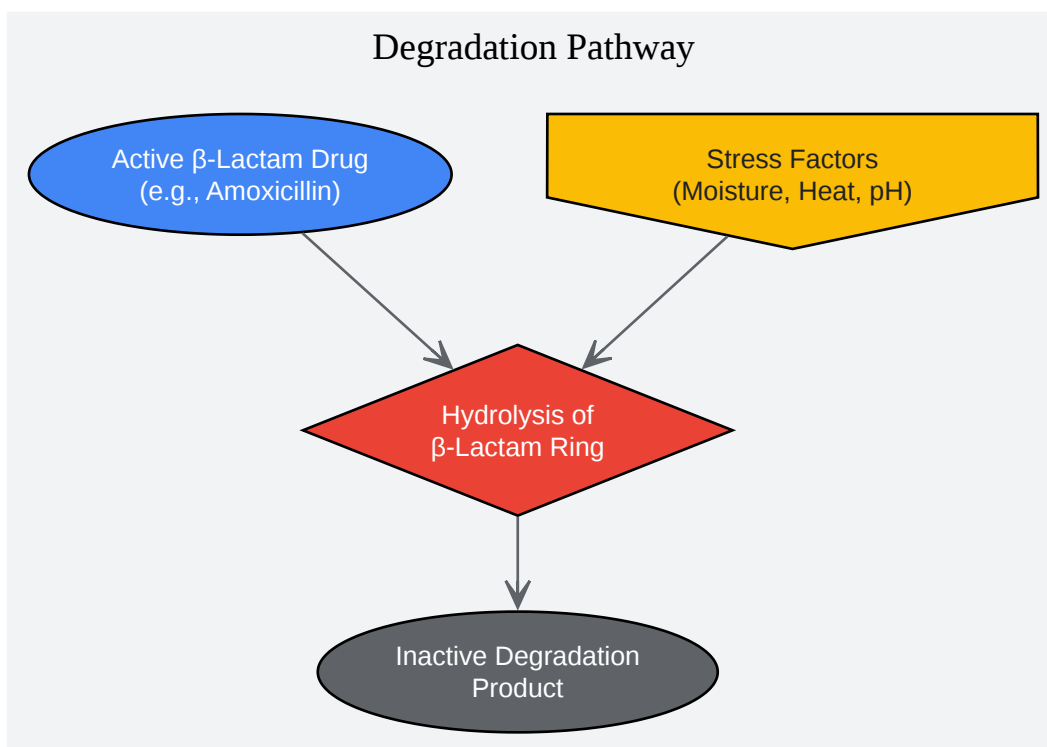


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Caption: Workflow for stability testing of amoxicillin-clavulanate.

Degradation Pathway of β -Lactam Antibiotics

This diagram illustrates the primary degradation pathway for β -lactam antibiotics like amoxicillin, which involves the hydrolysis of the β -lactam ring.



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Caption: Hydrolytic degradation of β -lactam antibiotics.

Conclusion

The stability of amoxicillin-clavulanate formulations is a critical quality attribute that directly impacts their therapeutic effectiveness. Clavulanic acid is generally the more labile component, with its degradation being highly sensitive to temperature and moisture. Stability testing, primarily using validated HPLC methods, is essential to establish appropriate storage conditions and shelf-life for different pharmaceutical presentations. For reconstituted oral suspensions, maintaining refrigerated storage is paramount to preserving the potency of clavulanic acid throughout the course of therapy. For solid dosage forms, protection from high humidity is crucial. The protocols and data presented herein provide a framework for

researchers and drug development professionals to design and execute robust stability studies for amoxicillin-clavulanate products.

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